

Introduction: The Quinazoline Scaffold in Medicinal Chemistry

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Compound of Interest

Compound Name: 4-Amino-3-phenylquinazoline-2(3H)-thione
CAS No.: 53412-77-4
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The quinazoline ring system is a cornerstone of modern medicinal chemistry, forming the core of numerous synthetic compounds with a vast range of biological activities, including anticancer, antimicrobial, anti-inflammatory, and anticonvulsant properties.[1][2][3] The **4-Amino-3-phenylquinazoline-2(3H)-thione** derivative is of particular interest due to its unique combination of functional groups: a nucleophilic amino group at the 4-position, a bulky phenyl substituent at the 3-position that can influence solubility and receptor binding, and a thione group at the 2-position, which is a known bioisostere of a carbonyl group and a key participant in hydrogen bonding. Understanding the precise three-dimensional arrangement and intermolecular interactions of this molecule through single-crystal X-ray diffraction is paramount for rational drug design and structure-activity relationship (SAR) studies.

This guide will delineate a reliable synthetic pathway, outline a complete workflow for structural and spectroscopic characterization, and present a detailed, predictive analysis of the molecule's crystal structure and supramolecular chemistry.

Part 1: Proposed Synthesis and Mechanistic Rationale

The synthesis of 2,3-disubstituted quinazolinone derivatives often commences from readily available anthranilic acid or its derivatives.^{[2][4]} The proposed pathway involves the initial formation of a 2-phenyl-3,1-benzoxazin-4-one intermediate, which is subsequently reacted with hydrazine to install the 3-amino group. The final thionation step yields the target compound.

Experimental Protocol: Synthesis

Step 1: Synthesis of 2-Phenyl-4H-3,1-benzoxazin-4-one

- In a round-bottom flask placed in an ice bath, dissolve 1 mole equivalent of anthranilic acid in 10-15 mL of dry pyridine.
- Slowly add 1.1 mole equivalents of benzoyl chloride dropwise while stirring. The slow addition and cooling are critical to control the exothermic acylation reaction.
- After the addition is complete, allow the mixture to warm to room temperature and stir for 3-4 hours.
- Pour the reaction mixture into a 5% sodium bicarbonate solution to neutralize excess acid and precipitate the product.
- Filter the resulting solid, wash thoroughly with cold water, and recrystallize from ethanol to yield pure 2-phenyl-4H-3,1-benzoxazin-4-one.^[4]

Step 2: Synthesis of 3-Amino-2-phenylquinazolin-4(3H)-one

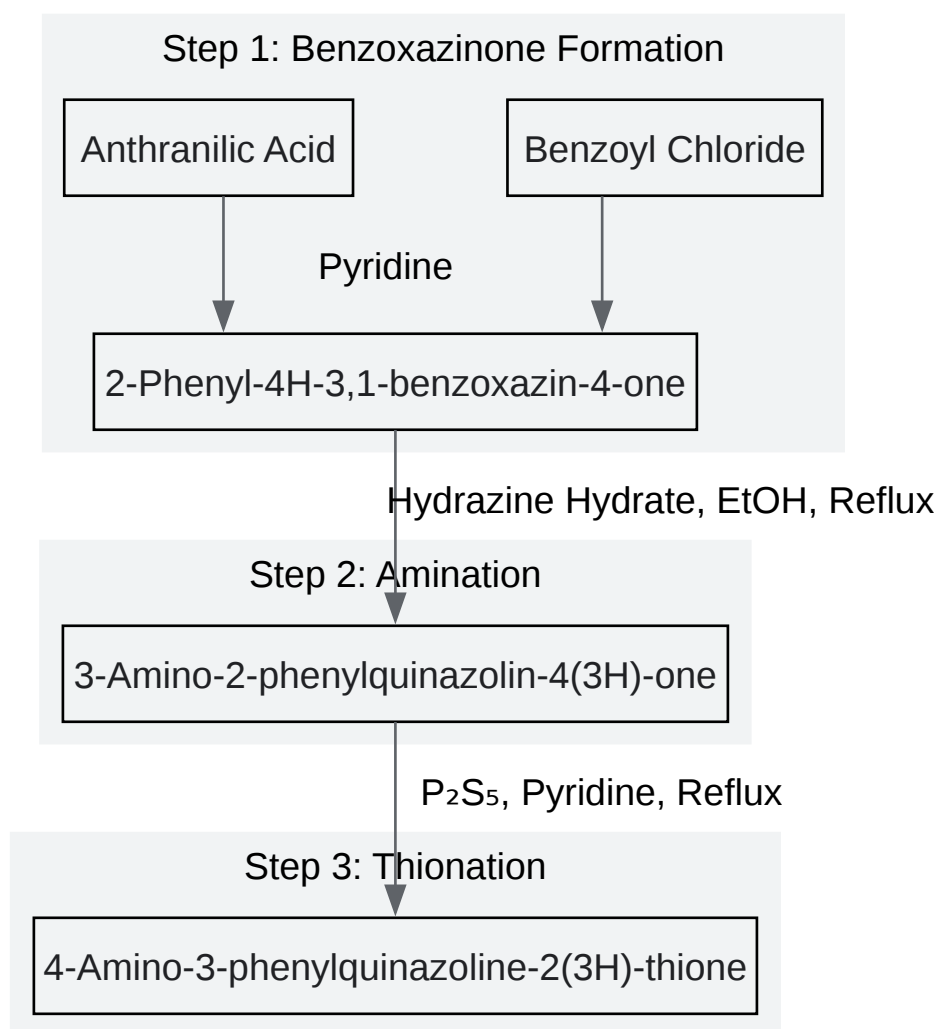
- Suspend 1 mole equivalent of the 2-phenyl-4H-3,1-benzoxazin-4-one from Step 1 in ethanol.
- Add 3 mole equivalents of hydrazine hydrate (85%) dropwise. The excess hydrazine ensures the complete conversion of the benzoxazinone.
- Reflux the mixture for 3-5 hours, monitoring the reaction progress via Thin Layer Chromatography (TLC). The refluxing provides the necessary activation energy for the ring-opening and subsequent cyclization.^{[4][5]}

- Cool the reaction mixture. The product will precipitate out of the solution.
- Filter the precipitate, wash with cold ethanol, and dry under vacuum.

Step 3: Thionation to **4-Amino-3-phenylquinazoline-2(3H)-thione**

- Combine 1 mole equivalent of 3-Amino-2-phenylquinazolin-4(3H)-one with 2.5 mole equivalents of phosphorus pentasulfide (P_2S_5) or Lawesson's reagent in anhydrous pyridine or toluene. Pyridine acts as both a solvent and an acid scavenger.[1]
- Reflux the mixture for 6-8 hours. This step converts the carbonyl group at the 2-position (in the tautomeric form) to a thione.
- After cooling, carefully pour the reaction mixture onto crushed ice and stir.
- Filter the resulting solid, wash with water, and purify by column chromatography (silica gel, using a gradient of hexane/ethyl acetate) to obtain the final product, **4-Amino-3-phenylquinazoline-2(3H)-thione**.

Synthesis Workflow Diagram



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Caption: Synthetic route to the target compound.

Part 2: Structural Characterization and Crystallographic Analysis

Confirmation of the synthesized product's identity and purity is achieved through a combination of spectroscopic methods prior to crystallographic analysis.

Spectroscopic and Analytical Characterization

The following data are predicted based on analogous structures reported in the literature.^{[6][7][8]}

Technique	Expected Observations
FT-IR (cm ⁻¹)	3350-3250 (N-H str, amino), 3100-3000 (Ar C-H str), ~1610 (C=N str), ~1580 (C=C str), 1250-1150 (C=S str).
¹ H NMR (DMSO-d ₆ , δ ppm)	8.2-7.2 (m, 9H, Ar-H), ~5.5 (s, 2H, -NH ₂ , exchangeable with D ₂ O).
¹³ C NMR (DMSO-d ₆ , δ ppm)	~175 (C=S), ~155 (C=N), 150-120 (Ar-C), ~115 (C-NH ₂).
Mass Spec (ESI-MS)	Calculated m/z for C ₁₄ H ₁₂ N ₄ S should correspond to the [M+H] ⁺ peak.

Protocol: Single-Crystal X-Ray Diffraction

This protocol provides a self-validating workflow for determining the crystal structure.

- **Crystal Growth (Justification):** High-quality single crystals are essential. Slow evaporation is the most common and effective method. Dissolve the purified compound in a suitable solvent system (e.g., ethanol, ethyl acetate, or a mixture like diethyl ether/ethyl acetate[9]) to near saturation. The container should be loosely covered to allow solvent to evaporate over several days at room temperature. This slow process minimizes defects and promotes the growth of a single, well-ordered crystal lattice.
- **Crystal Mounting and Data Collection:**
 - Select a suitable, defect-free crystal under a microscope and mount it on a goniometer head.
 - Collect data using a modern diffractometer (e.g., Bruker APEX-II or Agilent SuperNova) equipped with a monochromatic radiation source (Mo Kα or Cu Kα) at a low temperature (e.g., 100 K).[10] Low temperature is crucial as it minimizes thermal vibrations of atoms, leading to more precise atomic positions and reduced thermal ellipsoids.
- **Data Reduction and Structure Solution:**

- Process the raw diffraction data using appropriate software (e.g., Bruker SAINT) to perform integration, scaling, and absorption corrections.[10]
- Solve the structure using direct methods (e.g., SHELXT). This ab initio method determines the initial phases of the structure factors to generate an initial electron density map.
- Structure Refinement:
 - Refine the structural model using full-matrix least-squares techniques on F^2 (e.g., SHELXL).[10] This iterative process adjusts atomic coordinates, and thermal parameters to minimize the difference between observed and calculated structure factors.
 - Locate hydrogen atoms in the difference Fourier map and refine them using a riding model, with the exception of those involved in strong hydrogen bonding (like N-H protons), which can often be refined freely.[9]

Crystallography Workflow Diagram



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Caption: Standard workflow for single-crystal X-ray analysis.

Part 3: Predicted Crystal Structure and Supramolecular Interactions

Based on the crystal structures of closely related compounds such as 3-amino-2-ethylquinazolin-4(3H)-one and 2-ethylquinazoline-4(3H)-thione, we can make authoritative predictions about the key structural features of the title compound.[9][11][12]

Predicted Crystallographic Parameters

Parameter	Predicted Value/System	Rationale / Comparative Source
Crystal System	Monoclinic or Triclinic	Common for this class of heterocycles.[9][11]
Space Group	P2 ₁ /n, P2 ₁ /c, or P-1	Centrosymmetric space groups are common.[9][10]
Z (Molecules/Unit Cell)	2, 4, or 8	Dependent on packing and symmetry.
Key Interactions	N-H...S, N-H...N H-bonds, π - π stacking	Based on available functional groups and analysis of similar structures.[9][12]

Molecular Geometry

The quinazoline ring system is expected to be nearly planar. The phenyl ring at the N3 position will likely be twisted with respect to the quinazoline plane to minimize steric hindrance, with a dihedral angle potentially in the range of 40-60°. The amino group at the C4 position will also exhibit some rotation.

Supramolecular Chemistry: The Crystal Packing

The crystal packing will be dominated by a network of intermolecular hydrogen bonds and π - π stacking interactions, which are critical for the stability of the crystal lattice.

- Hydrogen Bonding:** The primary interaction is expected to be a strong hydrogen bond between the N-H of the quinazoline ring of one molecule and the thione sulfur atom (S) of a neighboring, inversion-related molecule. This N-H...S interaction typically forms a robust centrosymmetric R²₂(8) ring motif, creating dimers.[12] Additionally, the amino group (-NH₂) provides two N-H donors that can form N-H...N or weaker N-H...S bonds, linking the dimers into more complex sheets or three-dimensional networks.[5][9]
- π - π Stacking:** Inversion-related molecules within the crystal are likely to be oriented head-to-tail, promoting significant π - π stacking interactions between the electron-rich aromatic rings

of the quinazoline system. The centroid-to-centroid distance for such interactions is typically observed to be around 3.6-3.7 Å.[9][11]

Predicted Intermolecular Interactions Diagram

Caption: Key predicted supramolecular interactions.

Part 4: Significance in Drug Development

The quinazolinone/thione scaffold is a "privileged structure" in medicinal chemistry. Derivatives have shown potent activity as inhibitors of enzymes like VEGFR-2 and as cytotoxic agents against various cancer cell lines, including breast (MCF-7) and colon (HCT-116) cancer.[7][13][14] The structural data obtained from the crystallographic analysis proposed herein—specifically the precise bond angles, lengths, and detailed map of intermolecular interactions—are invaluable for:

- **Structure-Based Drug Design:** Using the crystal structure as a template for in silico modeling and docking studies to design more potent and selective analogues.
- **Pharmacophore Modeling:** Identifying the key spatial arrangement of hydrogen bond donors, acceptors, and hydrophobic regions required for biological activity.
- **Improving Physicochemical Properties:** Understanding the crystal packing can inform strategies for crystal engineering to improve properties like solubility and stability, which are critical for drug formulation.

Conclusion

This technical guide provides a comprehensive and scientifically grounded framework for the synthesis and detailed crystallographic investigation of **4-Amino-3-phenylquinazoline-2(3H)-thione**. By integrating established synthetic protocols with predictive structural analysis based on authoritative data from analogous compounds, we have outlined a clear path for researchers. The detailed experimental procedures, coupled with a mechanistic understanding of the supramolecular forces at play, will empower scientists in medicinal chemistry and materials science to fully characterize this compound, paving the way for its potential application in drug discovery and development.

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